Technical Deep Dive: Structure-Activity Relationship (SAR) of Phenothiazine Antihistamines

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Compound of Interest

Compound Name:	*Mequitazine, (R)-*
CAS No.:	*147780-50-5*
Cat. No.:	*B1679414*

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Executive Summary & Scope

This technical guide analyzes the pharmacophore architecture of phenothiazine-class H1 antagonists. Historically derived from anti-infective dyes (methylene blue), this class represents a pivotal divergence point in medicinal chemistry: the structural bifurcation between antihistaminic (allergy/sedation) and neuroleptic (antipsychotic) activity.

This document is designed for medicinal chemists and pharmacologists. It focuses on the structural determinants that maximize H1 receptor affinity while minimizing dopaminergic (D2) blockade, a critical selectivity profile for safety and efficacy.

The Phenothiazine Scaffold: Geometry & Pharmacophore

The core structure is a tricyclic system consisting of two benzene rings linked by a sulfur and a nitrogen atom.[1][2] Unlike planar tricyclic systems (e.g., anthracene), the phenothiazine

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nucleus is folded along the N-S axis.

The "Butterfly" Conformation

- Fold Angle: The tricyclic system adopts a non-planar "butterfly" shape with a fold angle of approximately 135°–145°.
- Significance: This buckling is essential for biological activity. It allows the molecule to fit into the hydrophobic pockets of G-protein coupled receptors (GPCRs).
- H1 vs. D2 Selectivity: While the tricyclic core provides the hydrophobic anchor, the side chain and ring substitution dictate which receptor subtype (H1, D2, M1, or 5-HT) is preferentially targeted.

Detailed SAR Analysis

The transition from antipsychotic to antihistaminic activity acts as a predictable decision tree based on specific structural modifications.

The Side Chain (The "Distance Rule")

The most critical determinant of H1 selectivity is the distance between the tricyclic nitrogen (N10) and the terminal basic amine.

- The 2-Carbon Rule (H1 Specific): Optimal antihistaminic activity requires a 2-carbon distance (ethyl bridge) between the ring nitrogen and the terminal amine.
  - Example: Diethazine, Ethopropazine.[2][3]
- The 3-Carbon Rule (D2 Specific): Extending this linker to a straight 3-carbon chain (propyl) dramatically increases Dopamine D2 affinity, shifting the drug into the neuroleptic class.
  - Example: Chlorpromazine (Neuroleptic).[2][4]
- The Branched Exception (Promethazine): Promethazine possesses a 3-carbon backbone but acts as an H1 antagonist.[5]
  - Mechanism:[2][3][6][7][8][9][10] The branching methyl group at the

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-position (relative to N10) creates steric constraints that effectively shorten the "virtual" distance between the nitrogens, mimicking the 2-carbon ethyl arrangement required for the H1 pharmacophore.

Ring Substitution (C2 Position)

- Antipsychotics: Require an electron-withdrawing group (EWG) at position C2 (e.g., -Cl, -CF3) to stabilize the active conformation for D2 binding.
- Antihistamines: The C2 position is often unsubstituted (H) or possesses weak substituents.
  - Promethazine:[2][4][5][8][11][12][13] Unsubstituted at C2.
  - Trimeprazine: Unsubstituted at C2 (retains H1 activity despite 3-carbon chain, largely due to branching).

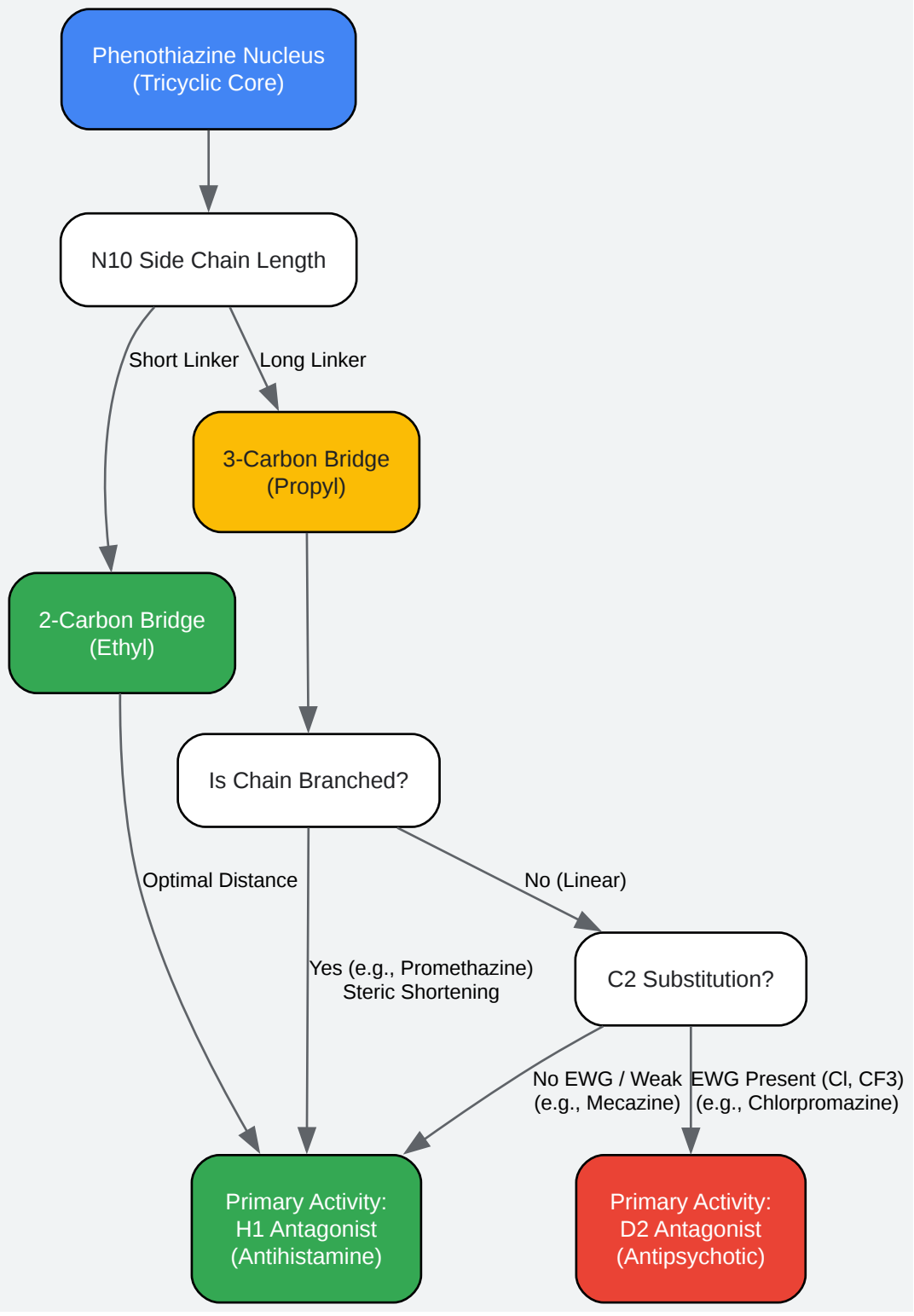
The Terminal Amine[1]

- Tertiary Amine Requirement: Maximum activity is observed with a tertiary amine (usually dimethylamine).
- Size Constraints: Bulky groups (diethyl) or N-demethylation (secondary amines) significantly reduce H1 affinity.

Visualization: SAR Decision Logic

The following diagram illustrates the structural logic determining the pharmacological class.

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Caption: Structural decision tree separating Phenothiazine H1 antagonists from Neuroleptics based on linker length and branching.

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Quantitative Data: Binding Profiles

The following table contrasts the binding affinities of key phenothiazine derivatives, highlighting how structural shifts impact selectivity.

Compound	Side Chain Structure	C2 Substituent	H1 Ki (nM)	D2 Ki (nM)	Primary Class
Promethazine	Branched Propyl (-CH2-CH(CH3)-)	H	1.4	>100	Antihistamine
Chlorpromazine	Linear Propyl (-(CH2)3-)	Cl	~15	2.0	Antipsychotic
Trimeprazine	Branched Propyl (-CH2-CH(CH3)-CH2-)	H	~2.0	Moderate	Mixed/Sedative
Ethopropazine	Branched Ethyl	H	Moderate	Low	Anti-Parkinson (M1)

Note: Lower Ki indicates higher affinity. Promethazine exhibits high potency at H1 and significantly lower affinity for D2 compared to Chlorpromazine.

Synthesis Protocol: The Aziridinium Challenge

Synthesizing branched phenothiazines like Promethazine presents a specific regiochemical challenge known as the Aziridinium Rearrangement.

The Mechanism

When alkylating phenothiazine with 1-dimethylamino-2-chloropropane, the reaction does not proceed via simple SN2 displacement. Instead, the side chain cyclizes to form a reactive aziridinium ion intermediate.

The phenothiazine nucleophile (N10) can attack this ring at two positions:

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- Attack at CH2 (Less Hindered): Yields Promethazine.
- Attack at CH(CH3) (More Hindered): Yields Isopromethazine.

Due to steric hindrance, the attack at the methylene (CH2) group is favored, making Promethazine the major product, but separation is often required.

Experimental Workflow (Promethazine Synthesis)

Reagents:

- Phenothiazine (Substrate)[1][4][5][6][7][12][14][15][16]
- 1-dimethylamino-2-chloropropane (Alkylation agent)[11]
- Sodium Amide (NaNH2) or Sodium Hydride (NaH) (Base)
- Toluene or Xylene (Solvent)

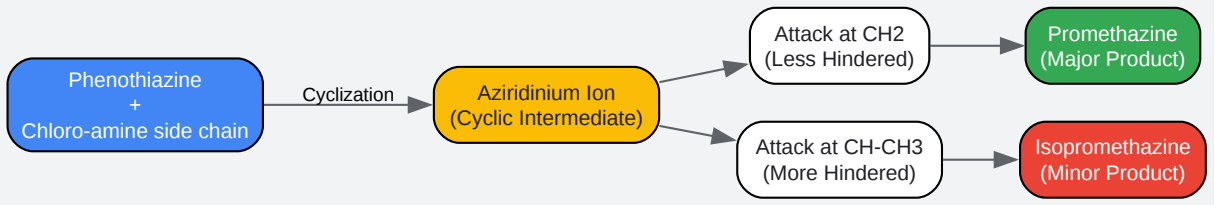
Protocol:

- Activation: In a dry 3-neck flask under nitrogen atmosphere, dissolve Phenothiazine (0.1 mol) in anhydrous toluene (150 mL). Add NaNH2 (0.12 mol) slowly. Reflux for 2 hours to generate the N-sodio salt.
- Alkylation: Cool the mixture to 50°C. Add a solution of 1-dimethylamino-2-chloropropane (0.12 mol) in toluene dropwise over 45 minutes.
- Reflux: Heat the mixture to reflux for 6–10 hours. The formation of the aziridinium intermediate occurs in situ.
- Workup: Cool to room temperature. Carefully quench with water. Separate the organic layer and extract the aqueous layer with toluene.
- Purification: Dry organic layers over MgSO4 and concentrate. The residue contains a mixture of Promethazine and Isopromethazine.

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- Separation: Convert the base to the hydrochloride salt by adding HCl/ether. Recrystallize from isopropanol/acetone. Promethazine HCl crystallizes preferentially; Isopromethazine remains largely in the mother liquor.

Synthesis Pathway Visualization



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Caption: Divergent synthesis pathway via the Aziridinium ion intermediate, favoring Promethazine.

Receptor Binding Mechanism

Phenothiazine antihistamines act as inverse agonists at the H1 receptor.[13]

- Binding Pocket: The H1 receptor contains a key aspartic acid residue (Asp107 in TM3) which forms an electrostatic interaction (salt bridge) with the protonated tertiary amine of the phenothiazine side chain.
- Hydrophobic Interaction: The tricyclic phenothiazine rings occupy the hydrophobic pockets formed by TM4, TM5, and TM6.
- Selectivity: The lack of specific hydrogen bonding donors on the phenothiazine ring (unlike the hydroxyl groups in catecholamines) reduces affinity for adrenergic/dopaminergic sites when the side chain is optimized for the H1 pocket geometry.

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